

Compound Overview and Pharmacological Profile

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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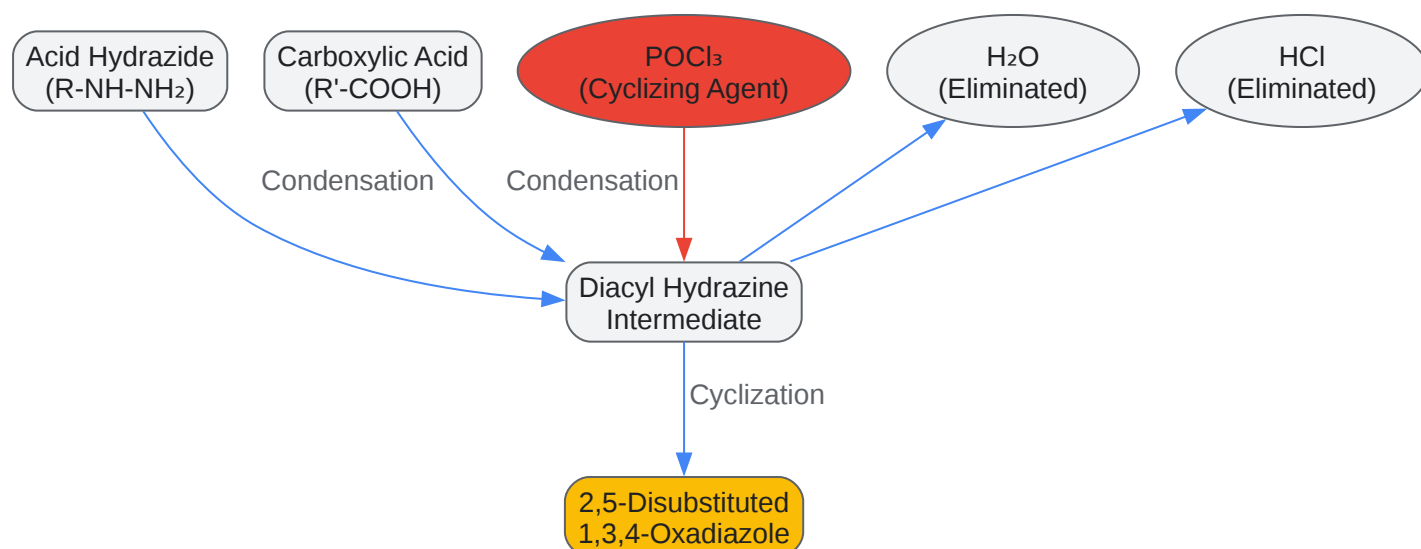
Furamizole is a nitrofuran derivative and a 2,5-disubstituted **1,3,4-oxadiazole** heterocyclic compound known for its **strong antibacterial activity** [1].

The table below summarizes its core chemical identity:

Property	Description
IUPAC Name	Information not available in search results
CAS Registry Number	17505-25-8 [2]
Molecular Formula	C~12~H~8~N~4~O~5~ [2]
Molecular Weight	288.218 g/mol [2]
Core Structure	1,3,4-Oxadiazole [1]
Drug Class	Nitrofuran derivative antibacterial [1]

Synthesis and Experimental Context

While specific protocols for **Furamizole** are not detailed in the search results, 1,3,4-oxadiazoles are generally synthesized from acid hydrazides and carboxylic acids. The following diagram illustrates this general mechanism, which is relevant to understanding how **Furamizole**'s core structure is formed [1].



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*General mechanism for 1,3,4-oxadiazole ring formation, relevant to **Furamizole** synthesis [1].*

For antimicrobial evaluation, a common methodology involves screening compounds against bacterial and fungal strains. The table below outlines a typical experimental approach, though specific data for **Furamizole**'s efficacy is not available in the current search results [3].

Experimental Aspect	Typical Protocol (Illustrative)
Antimicrobial Screening	Compounds are tested against Gram-positive and Gram-negative bacterial strains, and fungal strains [1].
Reference Standards	Antibiotics like Amoxicillin and antifungals like Ketoconazole are used as positive controls [1].

Experimental Aspect	Typical Protocol (Illustrative)
Activity Assessment	Measurement of the zone of inhibition or minimum inhibitory concentration (MIC) [1] [3].

Significance in Drug Discovery

Furamizole exemplifies the importance of the 1,3,4-oxadiazole scaffold in medicinal chemistry. This ring system is considered a key **pharmacophore**—a part of the molecular structure responsible for its biological activity [1]. The presence of a toxophoric -N=C-O- linkage in the ring is thought to be responsible for the potent pharmacological activities observed in this class of compounds [1].

Several other commercially available drugs also contain the 1,3,4-oxadiazole nucleus, including:

- **Raltegravir**: An antiviral drug [1].
- **Zibotentan**: An FDA-approved anticancer agent [1].
- **Nesapidil**: Used in anti-arrhythmic therapy [1].
- **Tiodazosin**: An antihypertensive agent [1].

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References

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2. CAS#: 17505-25-8 • ChemWhat | Database of... FURAMIZOLE [chemwhat.com]
3. and Biological Evaluation of Some Synthesis ... | CoLab Heterocyclic [colab.ws]

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